

HPH-15: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *HPH-15*

Cat. No.: *B15543561*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

HPH-15 is a novel small molecule compound demonstrating significant potential in therapeutic applications, particularly in the fields of metabolic disease and fibrosis. Identified as a potent activator of AMP-activated protein kinase (AMPK) and an inhibitor of the transforming growth factor-beta (TGF- β)/Smad signaling pathway, **HPH-15** exhibits a dual mechanism of action that addresses key pathological processes in diseases such as type 2 diabetes and fibrosis. This technical guide provides a comprehensive overview of the chemical properties, biological activities, and experimental methodologies associated with **HPH-15**, intended to serve as a valuable resource for researchers and drug development professionals.

Chemical Properties

HPH-15, also known as HPH-8, is a pyridine-based symmetrical molecule. Its fundamental chemical and physical properties are summarized in the table below.

Property	Value
CAS Number	1009838-93-0[1]
IUPAC Name	N2,N6-bis[2-[(1,1-dimethylethyl)thio]ethyl]-2,6-pyridinedicarbothioamide[1]
Molecular Formula	C ₁₉ H ₃₁ N ₃ S ₄ [1]
Molecular Weight	429.7 g/mol [1]
Appearance	Solid[1]
Solubility	Soluble in DMSO (≥10 mg/mL) and Ethanol (≥10 mg/mL)[1]
SMILES	<chem>S=C(C1=CC=CC(C(NCCSC(C)(C)C)=S)=N1)NCCSC(C)(C)C</chem> [1]
InChI	InChI=1S/C19H31N3S4/c1-18(2,3)25-12-10-20-16(23)14-8-7-9-15(22-14)17(24)21-11-13-26-19(4,5)6/h7-9H,10-13H2,1-6H3,(H,20,23)(H,21,24)[1]

Biological Activity and Mechanism of Action

HPH-15 has emerged as a promising therapeutic candidate due to its dual biological activities: activation of AMPK and inhibition of TGF- β signaling. These actions contribute to its observed anti-diabetic and anti-fibrotic effects.

AMPK Activation and Anti-Diabetic Effects

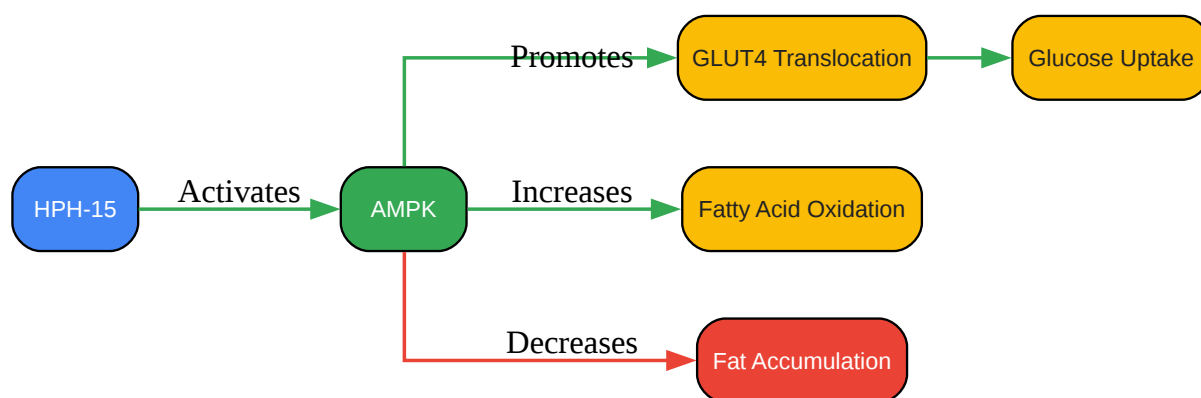
HPH-15 is a potent activator of AMP-activated protein kinase (AMPK), a crucial regulator of cellular energy homeostasis.[2][3][4][5] Its activation of AMPK is reported to be significantly more potent than that of metformin, a widely used anti-diabetic drug.[2][3][5]

Key findings include:

- Enhanced Glucose Uptake: **HPH-15** promotes glucose uptake in muscle, liver, and fat cells at concentrations 200 times lower than metformin.[2][5]

- Improved Insulin Resistance: In high-fat diet-induced obese mice, **HPH-15** treatment improved insulin resistance.
- Fat Reduction: The compound has been shown to decrease subcutaneous fat by 44% and mitigate fatty liver more effectively than metformin in preclinical models.[2][3][5]
- Favorable Safety Profile: **HPH-15** exhibits comparable or lower lactic acid production compared to metformin, suggesting a reduced risk of lactic acidosis.[2][3][5]

The activation of AMPK by **HPH-15** leads to a cascade of downstream events that collectively improve metabolic parameters. A simplified representation of this pathway is provided below.



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Figure 1: HPH-15 activates AMPK, leading to metabolic benefits.

Inhibition of TGF- β Signaling and Anti-Fibrotic Effects

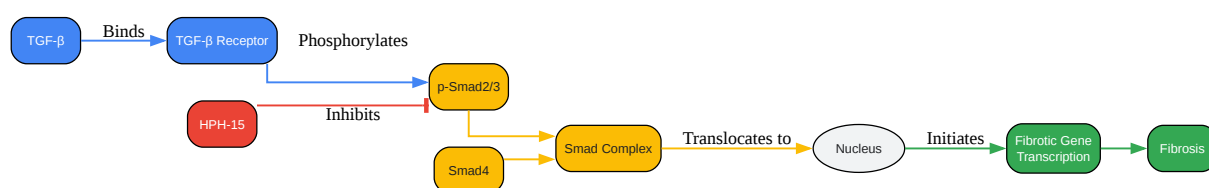
In addition to its metabolic effects, **HPH-15** demonstrates potent anti-fibrotic properties by inhibiting the TGF- β /Smad signaling pathway.[6] This pathway is a central driver of fibrosis in various tissues.

Key findings include:

- Inhibition of Smad Phosphorylation: **HPH-15** blocks the TGF- β 1-induced phosphorylation of Smad3 in human skin fibroblasts.

- **Suppression of Fibrotic Gene Expression:** The compound suppresses the TGF- β 1-dependent expression of alpha-smooth muscle actin (α -SMA), extracellular matrix components like collagen and fibronectin, and connective tissue growth factor (CTGF).[1]
- **Amelioration of Skin Fibrosis:** In a mouse model of bleomycin-induced skin fibrosis, **HPH-15** reduced dermal thickness and inflammatory cell infiltration.[1]

The inhibitory effect of **HPH-15** on the TGF- β /Smad pathway interrupts the fibrotic cascade, as depicted in the following diagram.



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Figure 2: HPH-15 inhibits the TGF- β /Smad signaling pathway.

Experimental Protocols

This section provides an overview of key experimental methodologies used to characterize the biological activities of **HPH-15**.

Cell Viability Assay (MTT Assay)

Objective: To assess the cytotoxicity of **HPH-15** on cultured cells.

Methodology:

- Seed cells in a 96-well plate at a density of 1×10^4 cells/well and allow them to adhere overnight.
- Treat the cells with varying concentrations of **HPH-15** for 24-72 hours.

- After the treatment period, remove the medium and add 100 μ L of fresh medium containing 0.5 mg/mL of 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT).
- Incubate the plate for 3-4 hours at 37°C to allow for the formation of formazan crystals.
- Remove the MTT-containing medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader. Cell viability is expressed as a percentage of the untreated control.

Western Blot for AMPK and Smad Phosphorylation

Objective: To determine the effect of **HPH-15** on the phosphorylation status of AMPK and Smad proteins.

Methodology:

- Culture cells to 80-90% confluency and then treat with **HPH-15** for the desired time and concentration. For TGF- β signaling, cells are typically stimulated with TGF- β 1 with or without **HPH-15** pre-treatment.
- Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Determine the protein concentration of the lysates using a BCA assay.
- Separate equal amounts of protein (20-30 μ g) on an SDS-PAGE gel and transfer to a PVDF membrane.
- Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with 0.1% Tween 20 (TBST) for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against phospho-AMPK (Thr172), total AMPK, phospho-Smad3, or total Smad3 overnight at 4°C.
- Wash the membrane with TBST and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.

- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and image the blot.

Glucose Uptake Assay

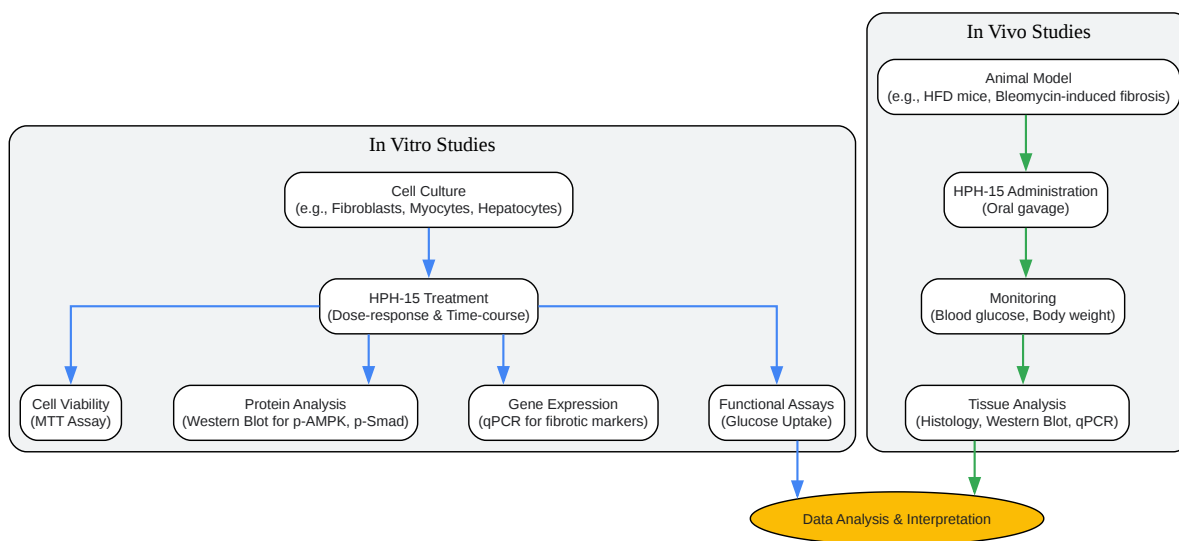
Objective: To measure the effect of **HPH-15** on glucose uptake in cells.

Methodology:

- Seed cells (e.g., L6 myotubes, 3T3-L1 adipocytes) in a 24-well plate and differentiate as required.
- Starve the cells in serum-free, low-glucose medium for 2-4 hours.
- Treat the cells with **HPH-15** for the specified duration.
- Wash the cells with Krebs-Ringer-HEPES (KRH) buffer.
- Add KRH buffer containing 2-deoxy-D-[³H]glucose or a fluorescent glucose analog and incubate for 10-30 minutes.
- Stop the uptake by washing the cells with ice-cold KRH buffer.
- Lyse the cells and measure the incorporated radioactivity using a scintillation counter or fluorescence using a plate reader.

Experimental Workflow

The general workflow for investigating the dual activity of **HPH-15** can be summarized as follows:



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Figure 3: General experimental workflow for **HPH-15** characterization.

Conclusion

HPH-15 is a compelling preclinical candidate with a unique dual mechanism of action that holds promise for the treatment of metabolic and fibrotic diseases. Its potent activation of AMPK and inhibition of TGF- β signaling provide a strong rationale for its further investigation and development. This guide provides a foundational understanding of **HPH-15**'s chemical properties and biological activities, along with key experimental protocols to facilitate future research in this area.

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- To cite this document: BenchChem. [HPH-15: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15543561/docs#hph-15-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15543561/docs#hph-15-a-technical-guide-for-researchers)

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